

Application Note: High-Recovery Extraction of Pyridofylline and its Metabolites from Human Plasma

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Compound of Interest

Compound Name: *Pyridofylline*

CAS No.: *53403-97-7*

Cat. No.: *B14173611*

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Abstract & Introduction

Pyridofylline (CAS: 53403-97-7) is a salt complex comprised of pyridoxine (Vitamin B6) and theophylline-7-ethyl sulfate (an anionic theophylline derivative). Clinically utilized as a respiratory stimulant and vasodilator, its pharmacokinetic analysis presents a unique challenge: the molecule dissociates in physiological matrices. The "**Pyridofylline**" entity exists in plasma primarily as the theophylline-7-ethyl sulfate anion and its downstream metabolite, theophylline.

Standard liquid-liquid extraction (LLE) protocols using non-polar solvents (e.g., chloroform) effectively extract theophylline but often fail to recover the highly polar sulfate ester. This application note details a robust Weak Anion Exchange (WAX) Solid Phase Extraction (SPE) protocol designed to simultaneously capture the polar parent anion and the active metabolite from human plasma, ensuring comprehensive pharmacokinetic profiling.

Compound Properties & Analytical Challenges

Property	Theophylline-7-Ethyl Sulfate (Parent Anion)	Theophylline (Active Metabolite)
Structure	Polar, Anionic (Sulfate ester)	Neutral/Weakly Basic (Xanthine)
pKa	< 1.0 (Strong Acid)	8.8 (Weak Acid), 0.7 (Basic N9)
LogP	< 0 (Highly Hydrophilic)	~0.0 (Amphiphilic)
Extraction Challenge	Requires anion exchange or high-polarity solvent.	Extracts well with LLE (CHCl ₃ /IPA).

Key Insight: A "one-size-fits-all" LLE method will likely underestimate the circulating levels of the parent sulfate. This protocol uses a mixed-mode polymeric SPE sorbent to retain both the hydrophobic core of theophylline and the anionic charge of the sulfate.

Materials & Reagents

- Standards: **Pyridofylline** Reference Standard (USP/EP grade), Theophylline, Etophylline (as a retention marker).
- Internal Standard (IS): Theophylline-d₆ or 8-Chlorotheophylline (10 µg/mL in Methanol).
- Matrix: Human Plasma (K₂EDTA or Lithium Heparin).
- SPE Cartridges: Mixed-Mode Weak Anion Exchange (e.g., Oasis WAX or Strata-X-AW), 30 mg/1 cc.
- Reagents:
 - Ammonium Acetate Buffer (50 mM, pH 5.0).
 - Methanol (LC-MS grade).
 - Ammonium Hydroxide (5% in Methanol) – Elution Solvent.
 - Formic Acid (2%).

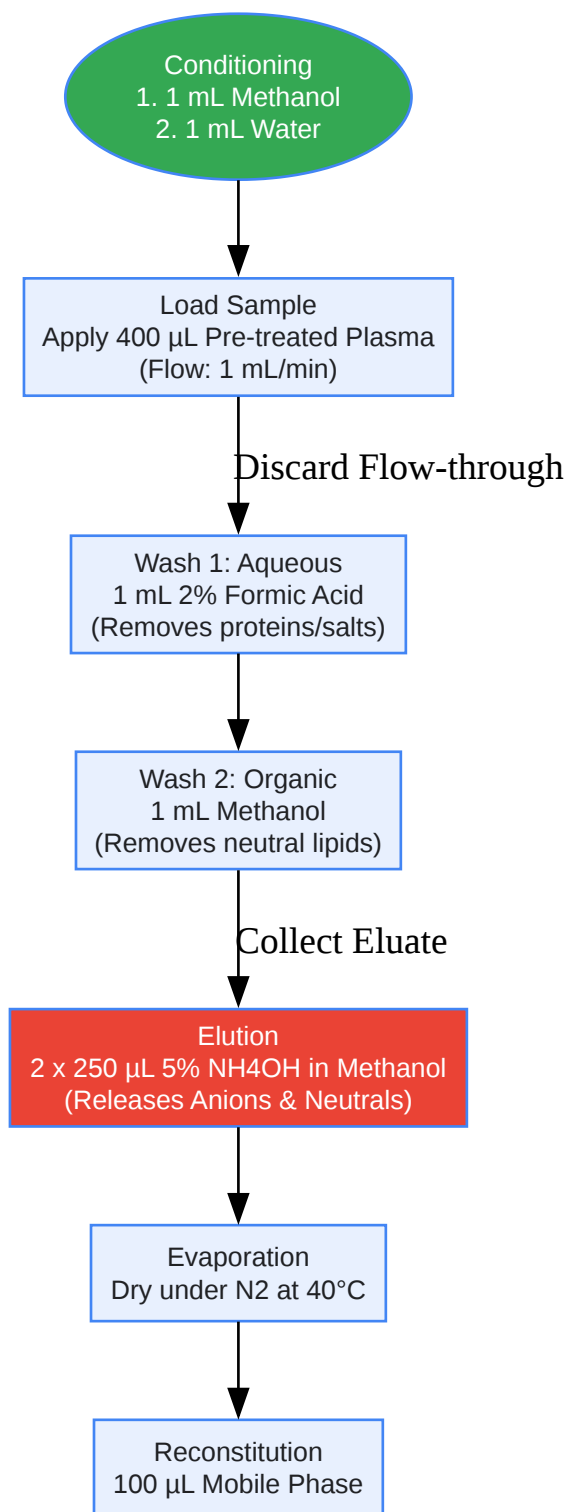
Sample Preparation Protocol (SPE-WAX)

This protocol utilizes a Weak Anion Exchange (WAX) mechanism. The sorbent contains both a hydrophobic backbone (retains Theophylline) and a weak amine ligand (retains the Sulfate anion).

Step 1: Pre-Treatment

- Thaw plasma samples at room temperature and vortex for 30 seconds.
- Aliquot 200 µL of plasma into a 1.5 mL microcentrifuge tube.
- Add 20 µL of Internal Standard (IS) working solution.
- Add 200 µL of 50 mM Ammonium Acetate Buffer (pH 5.0).
 - Why? Acidic/Neutral pH ensures the WAX ligand is protonated (positively charged) to bind the sulfate anion, while the hydrophobic backbone binds theophylline.
- Vortex for 1 min and centrifuge at 10,000 x g for 5 min to pellet particulates.

Step 2: Solid Phase Extraction (Workflow)



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Figure 1: Mixed-Mode WAX SPE workflow for simultaneous extraction of anionic **Pyridofylline** sulfate and neutral Theophylline.

Step 3: Elution Logic

- Mechanism: The 5% Ammonium Hydroxide (pH > 11) deprotonates the amine ligand on the SPE sorbent, neutralizing its charge. This releases the Theophylline-7-ethyl sulfate anion. Simultaneously, the methanol disrupts the hydrophobic interaction, releasing Theophylline.

Chromatographic Conditions (LC-MS/MS)

- Column: C18 Polar-Embedded Column (e.g., Waters Acquity HSS T3 or Phenomenex Kinetex XB-C18), 2.1 x 50 mm, 1.8 μ m.
 - Reasoning: Standard C18 may not retain the polar sulfate well. HSS T3 is designed to retain polar analytes in high aqueous conditions.
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.5).
- Mobile Phase B: Acetonitrile.[\[1\]](#)
- Flow Rate: 0.4 mL/min.
- Gradient:
 - 0.0 min: 5% B
 - 1.0 min: 5% B (Hold for polar sulfate retention)
 - 3.0 min: 60% B
 - 3.5 min: 95% B
 - 5.0 min: Stop

Method Validation Parameters

Parameter	Acceptance Criteria	Notes
Linearity	$r^2 > 0.995$	Range: 10 – 5000 ng/mL
Recovery (Absolute)	> 85% for both analytes	WAX SPE typically yields cleaner extracts than PPT.
Matrix Effect	85-115%	Check for phospholipid suppression at retention time.
Stability	< 15% degradation	Critical: Keep processed samples cooled (4°C). Sulfates can hydrolyze at room temp.

Troubleshooting & Expert Tips

- Low Recovery of Sulfate Ester:
 - Cause: The wash step might be too strong, or elution pH is too low.
 - Fix: Ensure Elution solvent is fresh (NH₄OH is volatile). Ensure the Load pH is < 6.0 to keep the SPE sorbent charged.
- Peak Tailing:
 - Cause: Secondary interactions between theophylline (basic nitrogen) and silanols.
 - Fix: Use a buffered mobile phase (Ammonium Formate/Acetate) rather than just Formic Acid.
- Metabolite Interconversion:
 - Risk:[2] Theophylline-7-ethyl sulfate may hydrolyze to Etophylline or Theophylline during processing.
 - Control: Perform a "bench-top stability" test. If hydrolysis is observed, process samples on ice and analyze immediately.

References

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